

2,4,4-Trimethylcyclopentanone molecular weight and formula

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Compound of Interest

Compound Name: **2,4,4-Trimethylcyclopentanone**

Cat. No.: **B1294718**

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An in-depth analysis of the fundamental physicochemical properties of **2,4,4-Trimethylcyclopentanone**, a notable cyclic ketone, is presented in this technical guide. This document provides essential data for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

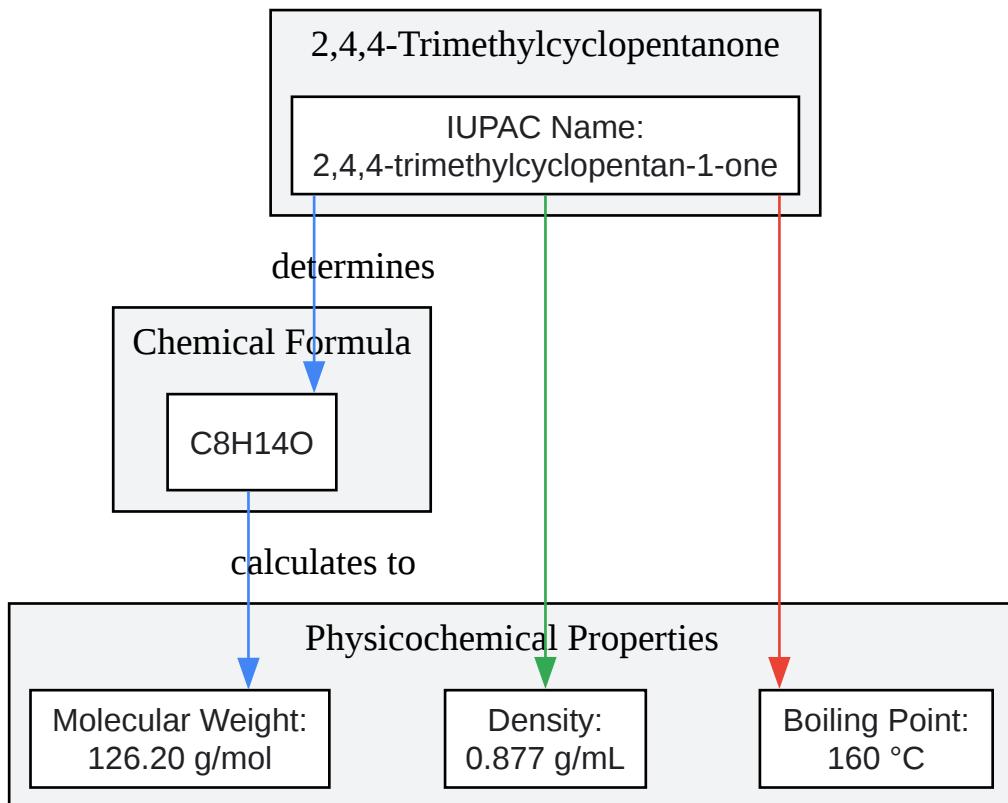
Physicochemical Data Summary

The core molecular attributes of **2,4,4-Trimethylcyclopentanone** have been compiled and are presented for straightforward reference. These values are foundational for experimental design and computational modeling.

Parameter	Value	Source
Molecular Formula	C ₈ H ₁₄ O	[1] [2] [3]
Molecular Weight	126.20 g/mol	[1]
IUPAC Name	2,4,4-trimethylcyclopentan-1-one	[1]
CAS Number	4694-12-6	[1] [2] [3]
Density	0.877 g/mL at 25 °C	[2] [4]
Boiling Point	160 °C	[2] [3] [4]
Flash Point	110 °F (43.33 °C)	[2] [5]

Structural and Property Relationship

The molecular structure of **2,4,4-Trimethylcyclopentanone** directly influences its chemical and physical properties. The following diagram illustrates the logical connection between the compound's nomenclature, its structural formula, and its key physicochemical parameters.



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Logical relationship between compound name and its properties.

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